

Application Notes and Protocols: Preparation of Standard Iodic Acid Solution for Analysis

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Compound of Interest

Compound Name: *Iodic acid*

Cat. No.: *B046466*

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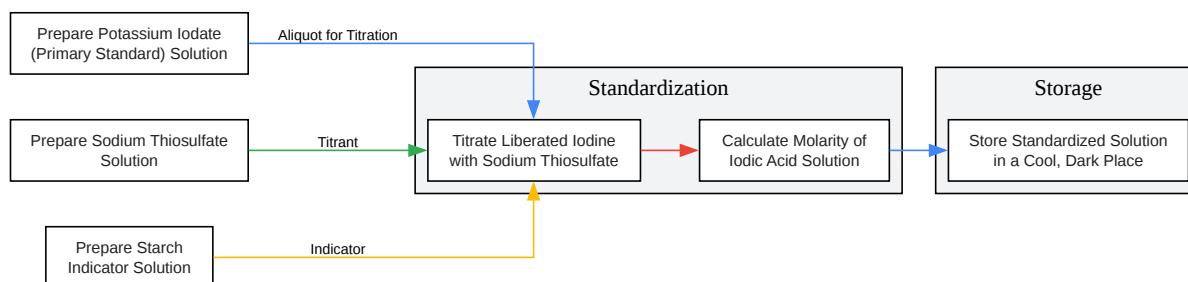
Introduction

Iodic acid (HIO_3) is a strong oxidizing agent and a stable oxo-acid of iodine, making it a valuable reagent in analytical chemistry.[1][2][3] Standard solutions of **iodic acid** are frequently used as primary standards or as titrants in various analytical procedures, including the standardization of both weak and strong bases.[1] This application note provides a detailed protocol for the preparation of a standard **iodic acid** solution using analytical reagent grade potassium iodate (KIO_3) as the primary standard material. Potassium iodate is an excellent primary standard due to its high purity and stability.[4][5] The procedure for the standardization of the prepared solution via iodometric titration with sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) is also described in detail.

These protocols are intended for researchers, scientists, and drug development professionals who require a reliable and accurate method for preparing a standard **iodic acid** solution for various analytical applications.

Experimental Workflow

The overall process for the preparation and standardization of the **iodic acid** solution is depicted in the workflow diagram below.



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Caption: Workflow for the preparation and standardization of an **iodic acid** solution.

Quantitative Data

The following tables summarize the key quantitative data for the reagents and the prepared solutions.

Table 1: Specifications of Primary Standard and Reagents

Compound	Grade	Purity (%)	Molar Mass (g/mol)
Potassium Iodate (KIO ₃)	ACS Reagent	99.4 - 100.4	214.00
Potassium Iodide (KI)	Analytical Grade	≥ 99.0	166.00
Sodium Thiosulfate (Na ₂ S ₂ O ₃ ·5H ₂ O)	Analytical Grade	≥ 99.0	248.18

Data sourced from various chemical suppliers.[6][7][8]

Table 2: Typical Parameters for Standard Solution Preparation

Parameter	Value
Target Molarity of Iodic Acid Solution	0.02 M
Mass of Potassium Iodate for 1 L solution	~4.28 g
Target Molarity of Sodium Thiosulfate Solution	0.1 M
Mass of Sodium Thiosulfate for 1 L solution	~24.82 g
Starch Indicator Concentration	~1% (w/v)

Experimental Protocols

Preparation of 0.02 M Potassium Iodate (Standard Iodic Acid) Solution

This protocol outlines the preparation of a standard solution of **iodic acid** using potassium iodate as a primary standard.

Materials:

- Potassium iodate (KIO_3), ACS Reagent grade, dried at 110°C for 1-2 hours
- Deionized water
- 1000 mL volumetric flask, Class A
- Analytical balance
- Weighing paper
- Funnel

Procedure:

- Accurately weigh approximately 4.28 g of dried potassium iodate onto a weighing paper using an analytical balance. Record the exact mass.

- Carefully transfer the weighed potassium iodate to the 1000 mL volumetric flask using a funnel.
- Add approximately 500 mL of deionized water to the volumetric flask.
- Swirl the flask gently to dissolve the potassium iodate completely.
- Once dissolved, dilute the solution to the 1000 mL mark with deionized water.
- Stopper the flask and invert it several times to ensure the solution is homogeneous.
- Label the flask with the solution name, exact molarity, preparation date, and your initials.

Preparation of 0.1 M Sodium Thiosulfate Solution

This solution will be used as the titrant for the standardization of the **iodic acid** solution.

Materials:

- Sodium thiosulfate pentahydrate ($\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$), analytical grade
- Deionized water, recently boiled and cooled
- Sodium carbonate (Na_2CO_3), optional stabilizer
- 1000 mL volumetric flask
- Beaker
- Stirring rod

Procedure:

- Weigh approximately 25 g of sodium thiosulfate pentahydrate and a small amount (e.g., 0.1 g) of sodium carbonate.
- Dissolve the weighed solids in approximately 800 mL of freshly boiled and cooled deionized water in a beaker.^[9]

- Once dissolved, transfer the solution to a 1000 mL volumetric flask.
- Rinse the beaker with small portions of the boiled deionized water and add the rinsings to the volumetric flask.
- Dilute the solution to the 1000 mL mark with the boiled deionized water.
- Stopper the flask and mix the solution thoroughly.
- Store the solution in a well-stoppered, amber glass bottle and allow it to stand for at least 24 hours before use.

Preparation of Starch Indicator Solution (1% w/v)

The starch indicator is used to detect the endpoint of the iodometric titration.

Materials:

- Soluble starch
- Deionized water
- Beaker
- Hot plate
- Stirring rod

Procedure:

- Make a paste by mixing 1 g of soluble starch with about 10 mL of cold deionized water.[\[1\]](#)[\[10\]](#)
- In a separate beaker, bring 100 mL of deionized water to a boil on a hot plate.[\[11\]](#)
- Pour the starch paste into the boiling water while stirring continuously.[\[10\]](#)[\[11\]](#)
- Continue to boil and stir the solution for a few minutes until it becomes clear or translucent.
[\[1\]](#)

- Allow the solution to cool to room temperature before use.
- This solution should be prepared fresh daily for the best results, as it is susceptible to microbial growth.[\[10\]](#)

Standardization of the Iodic Acid Solution

This procedure uses an iodometric titration to determine the exact molarity of the prepared **iodic acid** solution.

Materials:

- Prepared 0.02 M potassium iodate (**iodic acid**) solution
- Prepared 0.1 M sodium thiosulfate solution
- Potassium iodide (KI), analytical grade
- Sulfuric acid (H₂SO₄), 1 M
- Prepared starch indicator solution
- 250 mL Erlenmeyer flasks (x3)
- 50 mL burette
- 25 mL volumetric pipette
- Graduated cylinders

Procedure:

- Rinse and fill the 50 mL burette with the 0.1 M sodium thiosulfate solution. Record the initial volume.
- Using a 25 mL volumetric pipette, transfer 25.00 mL of the 0.02 M potassium iodate solution into a 250 mL Erlenmeyer flask.

- To the Erlenmeyer flask, add approximately 2 g of potassium iodide and 10 mL of 1 M sulfuric acid.^{[12][13]} The solution should turn a deep brown color due to the liberation of iodine.
 - Reaction: $\text{IO}_3^- + 5\text{I}^- + 6\text{H}^+ \rightarrow 3\text{I}_2 + 3\text{H}_2\text{O}$ ^[9]
- Immediately begin titrating the liberated iodine with the sodium thiosulfate solution from the burette. Swirl the flask continuously.
- Continue the titration until the deep brown color of the iodine fades to a pale yellow.^[14]
- Add 2 mL of the starch indicator solution. The solution will turn a deep blue-black color.^{[5][12]}
- Continue the titration dropwise with constant swirling until the blue color disappears and the solution becomes colorless. This is the endpoint.^{[12][14]}
- Record the final volume of the sodium thiosulfate solution used.
- Repeat the titration at least two more times with fresh aliquots of the potassium iodate solution. The volumes of sodium thiosulfate used should agree to within ± 0.05 mL.
- Calculate the average volume of sodium thiosulfate solution used.

Calculation of Molarity

The molarity of the **iodic acid** solution is calculated using the following stoichiometric relationship and the average volume of sodium thiosulfate titrant.

From the balanced equations:

- $\text{IO}_3^- + 5\text{I}^- + 6\text{H}^+ \rightarrow 3\text{I}_2 + 3\text{H}_2\text{O}$
- $2\text{S}_2\text{O}_3^{2-} + \text{I}_2 \rightarrow \text{S}_4\text{O}_6^{2-} + 2\text{I}^-$

The overall stoichiometry is: 1 mole of IO_3^- is equivalent to 6 moles of $\text{S}_2\text{O}_3^{2-}$.

Formula:

$$\text{Molarity of KIO}_3 = (\text{Molarity of Na}_2\text{S}_2\text{O}_3 \times \text{Volume of Na}_2\text{S}_2\text{O}_3 \text{ in L}) / (6 \times \text{Volume of KIO}_3 \text{ in L})$$

Storage and Stability

- Standard **Iodic Acid** Solution: The prepared potassium iodate solution is very stable and can be stored in a well-stoppered glass bottle at room temperature, protected from light.[2][15]
- Sodium Thiosulfate Solution: This solution is less stable and should be stored in a tightly sealed, amber glass bottle. It should be restandardized periodically, especially if it has been opened frequently.
- Starch Indicator Solution: The starch solution is prone to degradation and should be prepared fresh daily for optimal performance.[10]

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and gloves, when handling all chemicals.
- **Iodic acid** and potassium iodate are oxidizing agents and should be kept away from combustible materials.
- Handle concentrated sulfuric acid with extreme care in a fume hood.
- Dispose of all chemical waste according to institutional and local regulations.

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References

1. titrations.info [titrations.info]
2. cdhfinechemical.com [cdhfinechemical.com]
3. Iodic acid - Sciencemadness Wiki [sciencemadness.org]
4. Potassium Iodide Specifications of IP BP Ph Eur USP FCC Suppliers [crystalclearproducts.org]

- 5. pharmaupdater.com [pharmaupdater.com]
- 6. Potassium Iodate BP FCC Food Grade Manufacturers [anmol.org]
- 7. laballey.com [laballey.com]
- 8. chempoint.com [chempoint.com]
- 9. courseware.cutm.ac.in [courseware.cutm.ac.in]
- 10. homework.study.com [homework.study.com]
- 11. flinnsci.com [flinnsci.com]
- 12. titrations.info [titrations.info]
- 13. hiranuma.com [hiranuma.com]
- 14. chem.libretexts.org [chem.libretexts.org]
- 15. datasheets.scbt.com [datasheets.scbt.com]
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